

# An In-depth Technical Guide to the Solubility of 10-Aminodecanoic Acid

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## Compound of Interest

Compound Name: 10-Aminodecanoic acid

Cat. No.: B080629

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Disclaimer: Publicly available, peer-reviewed quantitative solubility data for **10-aminodecanoic acid** is limited. This guide provides a comprehensive overview of its expected solubility characteristics based on its chemical structure and presents specific quantitative data for its close structural analogue, 11-aminoundecanoic acid, for illustrative purposes. The experimental protocols described are standard methods applicable for determining the solubility of such compounds.

## Introduction to 10-Aminodecanoic Acid

**10-Aminodecanoic acid** is a bifunctional molecule containing a terminal primary amine group and a terminal carboxylic acid group, separated by a nine-carbon aliphatic chain.[1] This structure classifies it as an  $\omega$ -amino fatty acid.[2] Its amphoteric nature, possessing both acidic and basic functional groups, alongside a significant hydrophobic carbon backbone, dictates its solubility behavior. The homopolymer of **10-aminodecanoic acid** is known to be generally soluble in organic solvents.[3][4] For the monomer, it is expected to exhibit low solubility in nonpolar solvents and limited, pH-dependent solubility in aqueous media.

## Illustrative Solubility Data: 11-Aminoundecanoic Acid

Due to the scarcity of specific data for **10-aminodecanoic acid**, the following table summarizes the quantitative solubility of its close homolog, 11-aminoundecanoic acid ( $\text{H}_2\text{N}(\text{CH}_2)_{10}\text{COOH}$ ). This data provides a reasonable estimation of the solubility behavior expected for **10-**

**aminodecanoic acid**. Like **10-aminodecanoic acid**, it is a white, crystalline solid. It has limited solubility in water but is more soluble in polar organic solvents such as ethanol and dimethylformamide.[5]

Solvent	Temperature (°C)	pH	Solubility
Water	25	$\geq 4$	$\leq 3.2$ g/L
Water	25	6 - 8	$\sim 0.8$ g/L
Water	25	$< 4$	$> 20$ g/L
Water	20	Not Specified	2 g/L

Data sourced from the OECD SIDS report for 11-Aminoundecanoic Acid.

The pH-dependent solubility in water is a key characteristic. At its isoelectric point, the zwitterionic form dominates, leading to minimal solubility. In acidic conditions ( $\text{pH} < 4$ ), the amine group is protonated ( $-\text{NH}_3^+$ ), increasing polarity and solubility. In basic conditions ( $\text{pH} > 11$ ), the carboxylic acid group is deprotonated ( $-\text{COO}^-$ ), also enhancing aqueous solubility.

## Experimental Protocols: Equilibrium Solubility Determination

The following is a detailed methodology for determining the thermodynamic equilibrium solubility of a compound like **10-aminodecanoic acid**, commonly known as the Shake-Flask Method.[3] This method is considered a reliable standard for measuring thermodynamic solubility.[3]

**Objective:** To determine the maximum concentration of a solute that can dissolve in a specific solvent at a given temperature under equilibrium conditions.

**Materials:**

- **10-Aminodecanoic acid** (or analyte of interest)
- Selected solvents (e.g., water, phosphate-buffered saline pH 7.4, ethanol, DMSO)

- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)

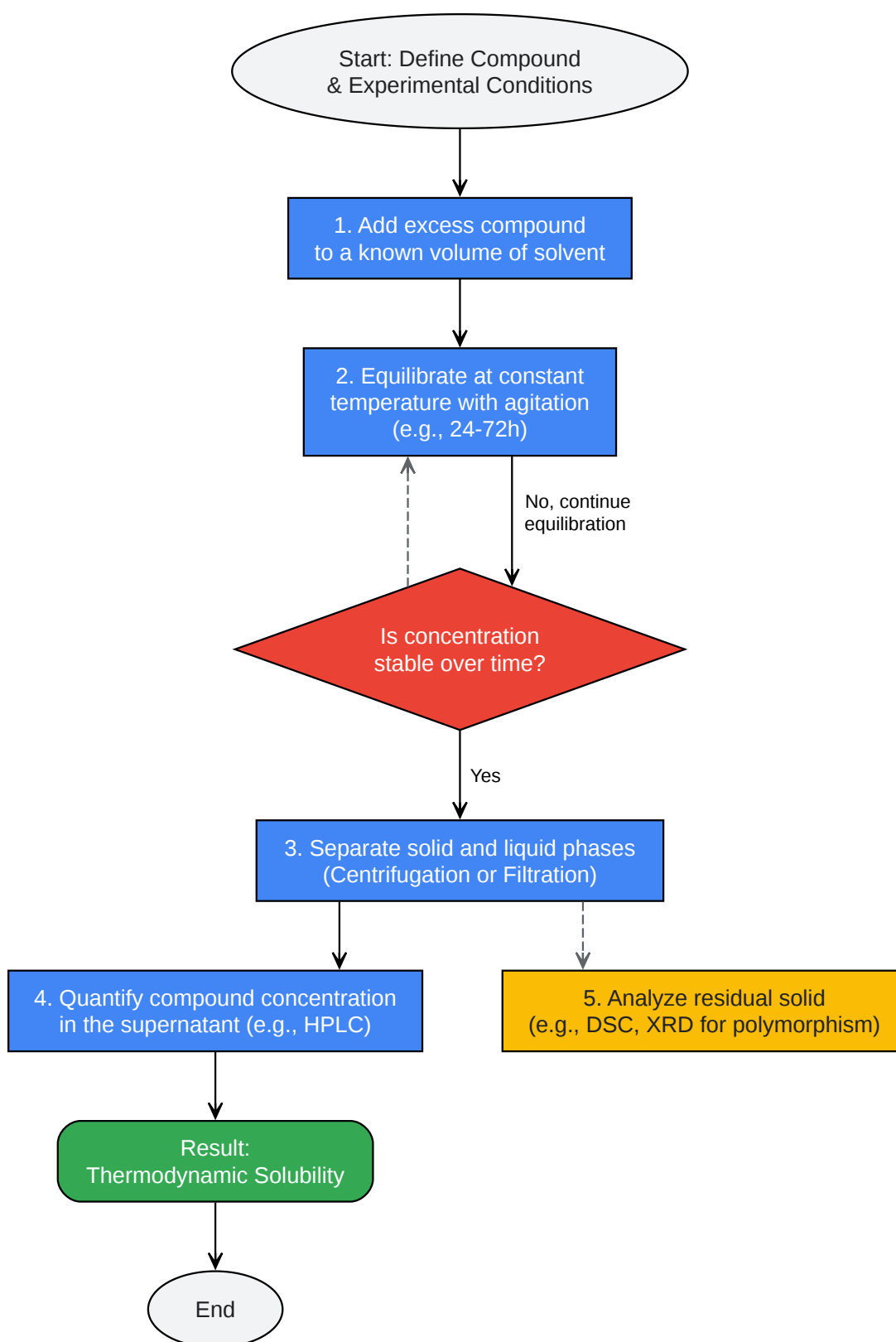
Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **10-aminodecanoic acid** to a vial. The amount should be sufficient to ensure that a solid phase remains after equilibrium is reached.
  - Add a known volume of the desired solvent to the vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C or 37°C).
  - Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached.<sup>[3]</sup> The time required should be established by sampling at various intervals (e.g., 24, 48, 72 hours) until the concentration of the solute in the solution remains constant.<sup>[6]</sup>
- Phase Separation:
  - After equilibration, remove the vials from the shaker and allow them to stand to let the undissolved solid settle.
  - Carefully separate the solid phase from the supernatant. This can be achieved by either:

- Centrifugation: Centrifuge the samples at a high speed to pellet the excess solid.
- Filtration: Withdraw the supernatant using a syringe and pass it through a chemically inert filter (e.g., PTFE or PVDF) to remove any undissolved particles. Adsorption of the analyte to the filter should be checked and accounted for.
- Quantification:
  - Take a precise aliquot of the clear supernatant.
  - Dilute the aliquot with an appropriate solvent to a concentration that falls within the linear range of the analytical method.
  - Analyze the diluted sample using a validated analytical method, such as HPLC-UV or LC-MS, to determine the concentration of **10-aminodecanoic acid**.
  - A calibration curve prepared with known concentrations of the compound in the same solvent system is required for accurate quantification.[3]

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of a compound like **10-aminodecanoic acid**.



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Caption: Workflow for Equilibrium Solubility Determination.

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## References

- 1. 10-Aminodecanoic acid, 13108-19-5 | BroadPharm [broadpharm.com]
- 2. 10-Aminodecanoic acid | C<sub>10</sub>H<sub>21</sub>NO<sub>2</sub> | CID 83150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. CAS 27306-05-4: Decanoic acid, 10-amino-, homopolymer [cymitquimica.com]
- 5. Thermodynamic equilibrium solubility measurements in simulated fluids by 96-well plate method in early drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
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